

# Gigantol Isomer-1: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Gigantol isomer-1*

Cat. No.: *B150167*

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An In-depth Examination of the Chemical Structure, Properties, and Biological Activities of a Promising Natural Compound

Gigantol, a bibenzyl compound of significant interest in the scientific community, has demonstrated a range of pharmacological activities, positioning it as a compelling candidate for drug development. This technical guide provides a comprehensive overview of **Gigantol isomer-1**, focusing on its chemical identity, physicochemical properties, and its role in modulating key cellular signaling pathways. This document is intended for researchers, scientists, and professionals in the field of drug discovery and development.

## Chemical Structure and Identity

Gigantol is structurally identified as a bibenzyl derivative. The designation "**Gigantol isomer-1**" is often used synonymously in the literature with Gigantol.

IUPAC Name: 5-[2-(3-hydroxy-5-methoxyphenyl)ethyl]-2-methoxyphenol[1]

CAS Number: 67884-30-4[1]

Molecular Formula: C<sub>16</sub>H<sub>18</sub>O<sub>4</sub>[1]

Molecular Weight: 274.31 g/mol [1]

## Physicochemical Properties

A summary of the key physicochemical properties of Gigantol is presented below. The data includes both experimentally determined and computationally predicted values to offer a comprehensive profile.

Property	Value	Source
Physical State	Off-white crystal or oil	BioCrick
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	BioCrick, AbMole BioScience
Melting Point	Not available (often handled as an oil)	N/A
Boiling Point	Not available	N/A
pKa (acidic)	9.7 (predicted)	N/A
LogP	2.7 (computed)	PubChem
Hydrogen Bond Donors	2	PubChem
Hydrogen Bond Acceptors	4	PubChem

## Spectroscopic Data

The structural elucidation of Gigantol is supported by various spectroscopic techniques.

Spectroscopy	Data Highlights
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	δ 6.83 (d, J = 8.0 Hz, 1H), 6.68 (dd, J = 8.0, 1.8 Hz, 1H), 6.62 (d, J = 1.8 Hz, 1H), 6.31 (s, 1H), 6.25 (d, J = 2.0 Hz, 2H), 5.47 (s, 1H), 3.84 (s, 3H), 3.75 (s, 3H), 2.80 (dt, J = 11.8, 5.9 Hz, 4H)
<sup>13</sup> C NMR (101 MHz, CDCl <sub>3</sub> )	δ 160.9, 156.6, 146.3, 144.6, 143.8, 133.6, 121.0, 114.2, 111.2, 108.1, 106.9, 99.1, 55.9, 55.3, 38.3, 37.3
Mass Spectrometry (LC-MS/MS)	Precursor [M+H] <sup>+</sup> : 275.126 m/z. Major fragment ions at 137.058197, 151.073120, 138.061493, 122.033989, and 136.050018 m/z.
UV-Vis Spectroscopy	Maximum absorbance peaks observed around 220 nm and 280 nm.

## Experimental Protocols

### Synthesis of Gigantol

A common synthetic route to Gigantol involves a Wittig olefination followed by hydrogenation and demethylation, starting from commercially available 3,5-dimethoxybenzaldehyde. The crude product is typically purified by column chromatography.

### Extraction and Isolation from Dendrobium Species

Gigantol can be efficiently extracted from the stems and leaves of Dendrobium species using ultrasonic-assisted extraction. An optimized protocol utilizes 92.98% methanol as the solvent, a solid-to-liquid ratio of 1:27.2 (g/mL), and an extraction temperature of 41.41 °C.

### Cell Viability (MTT) Assay

The cytotoxic effects of Gigantol are frequently assessed using the MTT assay. A representative protocol is as follows:

- Seed cells (e.g., A549 human lung carcinoma) in a 96-well plate at a density of  $1 \times 10^4$  cells/well and allow to adhere overnight.

- Treat the cells with varying concentrations of Gigantol (e.g., 0, 25, 50, 100  $\mu$ M) for 24 to 48 hours.
- Four hours prior to the end of the incubation period, add 10  $\mu$ L of MTT solution (5 mg/mL in PBS) to each well.
- After the incubation, add 100  $\mu$ L of solubilization solution (e.g., 10% SDS in 0.01 M HCl) to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.

## Western Blot Analysis

To investigate the effect of Gigantol on protein expression in signaling pathways, the following Western blot protocol is typically employed:

- Treat cells with the desired concentrations of Gigantol for the specified time.
- Lyse the cells in RIPA buffer containing protease and phosphatase inhibitors.
- Determine the protein concentration of the lysates using a BCA assay.
- Separate equal amounts of protein (e.g., 20-40  $\mu$ g) on an SDS-PAGE gel and transfer to a PVDF membrane.
- Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
- Incubate the membrane with primary antibodies against target proteins (e.g., Akt, p-Akt,  $\beta$ -catenin) overnight at 4°C.
- Wash the membrane with TBST and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Detect the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system.

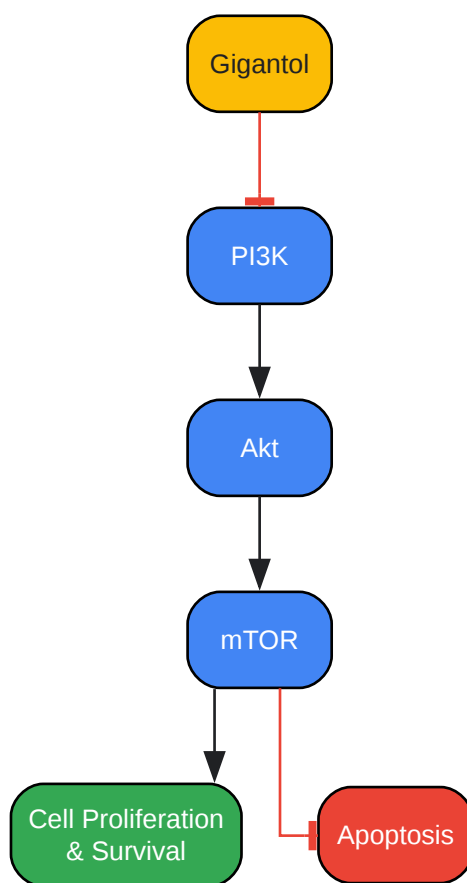
## Biological Activities and Signaling Pathways

Gigantol exhibits a wide array of biological activities, with its anti-cancer and anti-inflammatory properties being the most extensively studied.

## Anti-Cancer Effects

Gigantol has been shown to inhibit cell proliferation, induce apoptosis, and suppress metastasis in various cancer cell lines, including non-small cell lung cancer, breast cancer, and bladder cancer. These effects are mediated through the modulation of several key signaling pathways.

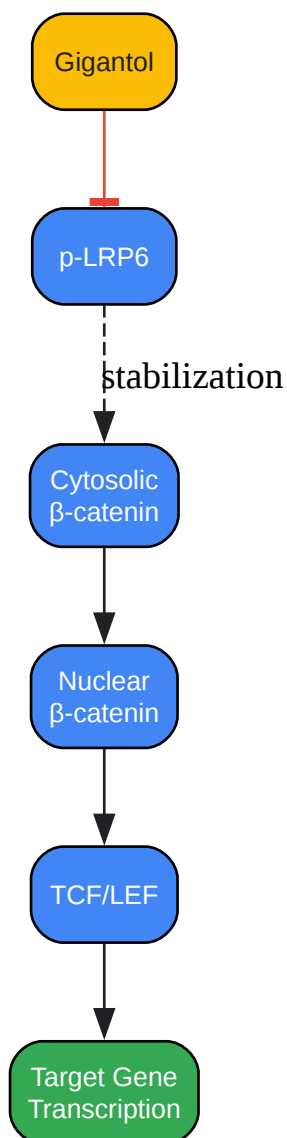
**PI3K/Akt/mTOR Pathway:** Gigantol has been observed to suppress the phosphorylation of Akt, a key kinase in this pro-survival pathway. This leads to the downstream inhibition of mTOR and a reduction in cell proliferation and survival.

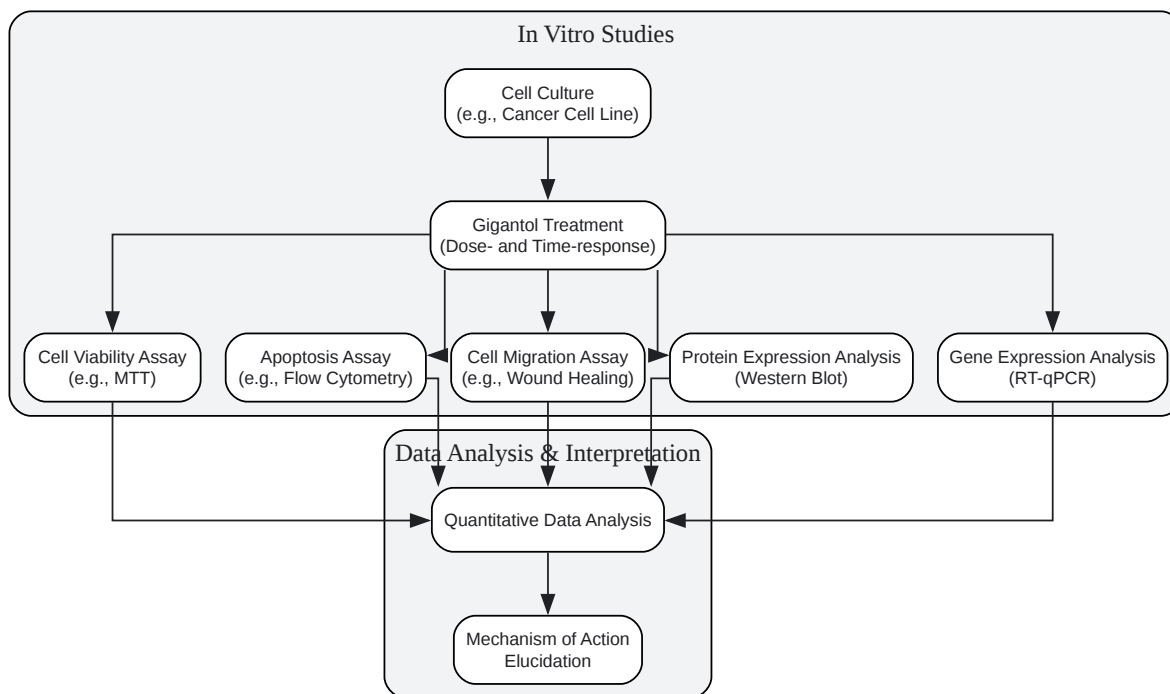


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Caption: Gigantol inhibits the PI3K/Akt/mTOR signaling pathway.

Wnt/ $\beta$ -catenin Pathway: Gigantol has been reported to inhibit the Wnt/ $\beta$ -catenin signaling pathway by reducing the levels of phosphorylated LRP6 and cytosolic  $\beta$ -catenin. This leads to a decrease in the transcription of Wnt target genes involved in cell proliferation and migration.





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## References

- 1. Gigantol inhibits proliferation and enhances DDP-induced apoptosis in breast-cancer cells by downregulating the PI3K/Akt/mTOR signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]



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